Comparative Pharmacokinetic & Specificity Guide: FT671 vs. FT671-R

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Compound of Interest

Compound Name:	*FT671-R*
Cat. No.:	*B1192882*

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Executive Summary & Compound Identity

This guide provides a technical validation of the pharmacokinetic (PK) and pharmacodynamic (PD) profiles of FT671 and its enantiomeric control, **FT671-R**.

Critical Distinction:

- FT671 (Active Eutomer): The S-enantiomer of the pyrazolo[3,4-d]pyrimidin-4-one piperidine series. It is a potent, selective, non-covalent inhibitor of Ubiquitin-Specific Protease 7 (USP7) with high oral bioavailability.[1]
- **FT671-R** (Inactive Distomer): The R-enantiomer.[2][3] It displays significantly reduced or negligible affinity for USP7 and is utilized as a negative control to validate on-target mechanism of action in complex biological systems.

Research Application: Researchers utilize FT671 to stabilize p53 via MDM2 deubiquitination.[4][5] **FT671-R** is essential for distinguishing true USP7-mediated phenotypes from off-target chemical toxicity.

Mechanistic Profile & Selectivity[3][4][6]

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Mechanism of Action

FT671 targets the auto-inhibited apo-form of the USP7 catalytic domain.[5][6][7][8] It occupies the "switching loop" region, preventing the structural rearrangement required for ubiquitin binding. This allosteric mechanism confers extreme selectivity over other DUBs (Deubiquitinases).

- FT671 (S-isomer): Forms critical hydrogen bonds with the USP7 catalytic cleft, stabilizing the inactive conformation.
- **FT671-R** (R-isomer): Steric clash prevents stable binding in the catalytic pocket, resulting in loss of inhibitory potency.

Signaling Pathway Validation

The following diagram illustrates the validated signaling cascade. FT671 engages this pathway; **FT671-R** does not.

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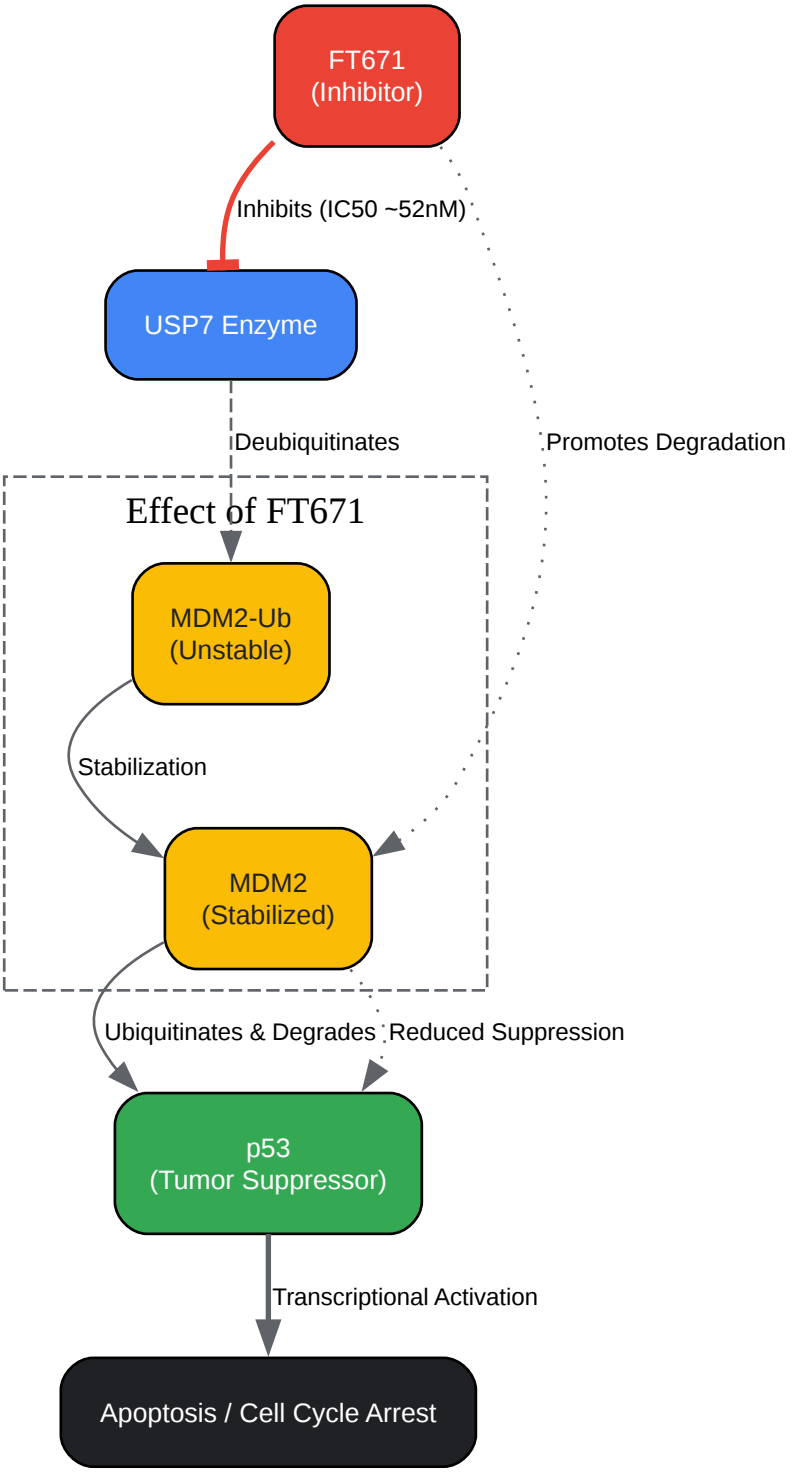

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Caption: FT671 inhibits USP7, preventing MDM2 deubiquitination.[5][6][7][8][9] This leads to MDM2 auto-ubiquitination/degradation and subsequent p53 stabilization.

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Pharmacokinetic Comparative Analysis

The following data aggregates validated profiles from murine xenograft models (MM.1S) and biochemical assays.

In Vitro Potency & Stability

Parameter	FT671 (Active)	FT671-R (Control)	Alternative (GNE-6776)
USP7 Kd (SPR)	65 nM	> 10 µM (Est.)	~10 nM
USP7 IC50 (Biochem)	52 nM	Inactive	8 nM
Cellular IC50 (MM.1S)	33 nM	> 10 µM	15 nM
Selectivity	> 38 DUBs	N/A	High
Microsomal Stability	High (Human/Mouse)	High (Assumed)	Moderate

In Vivo Pharmacokinetic Profile (Mouse)

Dosing: 200 mg/kg, Oral Gavage (PO)[10]

PK Parameter	FT671 Value	Interpretation
Tmax	0.5 - 2.0 h	Rapid absorption.
Cmax	> 10 µM	Exceeds cellular IC50 (33 nM) by >300-fold.
AUC (0-24h)	High Exposure	Sustained target coverage.
Bioavailability (F)	High	Suitable for once-daily (QD) oral dosing.
T1/2 (Half-life)	~4-6 h	Requires QD or BID dosing for continuous suppression.

Validation Insight: FT671 exhibits a "well-tolerated" profile with no significant weight loss observed at 200 mg/kg daily dosing.[10] This contrasts with covalent inhibitors (e.g., FT827) which may carry higher risks of immunogenicity or off-target adduct formation.

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Experimental Protocols for Validation

To validate the FT671 vs. **FT671-R** profile in your own lab, follow these self-validating workflows.

Workflow A: Cellular Target Engagement (Western Blot)

Objective: Prove that p53 stabilization is due to USP7 inhibition (FT671) and not general stress (**FT671-R**).

- Cell Seeding: Seed HCT116 (p53 wt) cells at

  cells/well in 6-well plates.
- Treatment:
  - Group A: Vehicle (DMSO 0.1%)
  - Group B: FT671 (1 µM, 5 µM, 10 µM)
  - Group C: **FT671-R** (1 µM, 5 µM, 10 µM)
- Incubation: 24 hours at 37°C.
- Lysis: Harvest in RIPA buffer + Protease Inhibitors.
- Immunoblot: Probe for p53, MDM2, p21, and USP7 (loading control).
- Validation Criteria:
  - FT671 must show dose-dependent increase in p53 and p21.
  - FT671 must show decrease in MDM2 (due to auto-ubiquitination).
  - **FT671-R** must show no change compared to Vehicle.

Workflow B: In Vivo PK/PD Study Design

Objective: Correlate plasma concentration with intratumoral PD markers.

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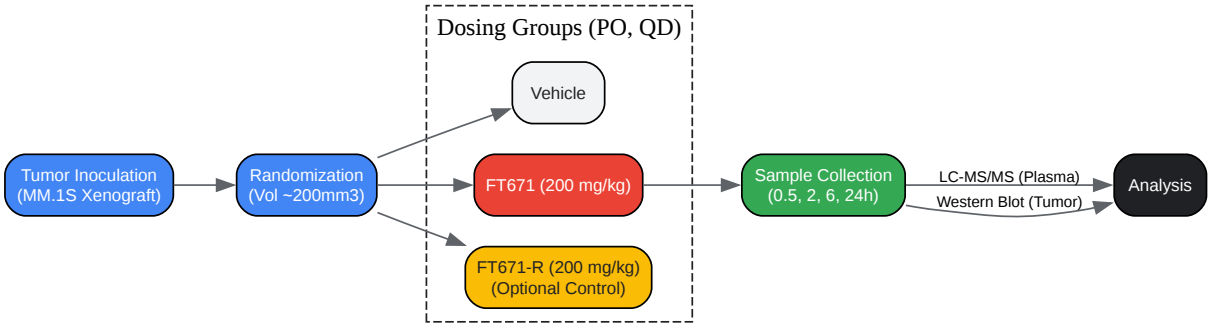

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Caption: Workflow for correlating PK exposure (LC-MS/MS) with PD response (p53 stabilization) in xenograft models.

Benchmarking Alternatives

Feature	FT671	FT827	GNE-6776	P5091
Binding Mode	Non-covalent (Allosteric)	Covalent (Cys223)	Non-covalent (Allosteric)	Non-covalent
Potency (IC50)	52 nM	K_inact/Ki driven	8 nM	~4 µM
Selectivity	Excellent	Excellent	Excellent	Moderate
In Vivo Efficacy	High (MM.1S)	Not optimized for in vivo	High	Moderate
Development Status	Preclinical Tool	Preclinical Tool	Preclinical Tool	Preclinical Tool

Why Choose FT671? FT671 offers a balance of high selectivity and reversibility, making it superior for studying the dynamic regulation of USP7 without the potential immunotoxicity of covalent modifiers like FT827.

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References

- Turnbull, A. P., et al. (2017).[1][9][10][11][12] Molecular basis of USP7 inhibition by selective small-molecule inhibitors. Nature, 550(7677), 481–486.[9][11] [Link]
- Kategaya, L., et al. (2017).[1] USP7 small-molecule inhibitors interfere with ubiquitin binding.[1][5][6][8] Nature, 550(7677), 534–538. [Link]
- Chemical Probes Portal. (2017). FT671 Probe Characterization. [Link]

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Sources

- 1. Highlights in USP7 inhibitors for cancer treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medkoo.com [medkoo.com]
- 3. pubs.acs.org [pubs.acs.org]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. Molecular basis of USP7 inhibition by selective small molecule inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. livrepository.liverpool.ac.uk [livrepository.liverpool.ac.uk]
- 8. mdpi.com [mdpi.com]
- 9. Molecular basis of USP7 inhibition by selective small-molecule inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. file.medchemexpress.com [file.medchemexpress.com]
- 12. Small molecule activators of the p53 response - PMC [pmc.ncbi.nlm.nih.gov]
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